

Application Notes and Protocols for Carbonate Synthesis using 2-Ethylbutyl carbonochloridate

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Compound of Interest

Compound Name: *2-Ethylbutyl carbonochloridate*

Cat. No.: B570733

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Introduction

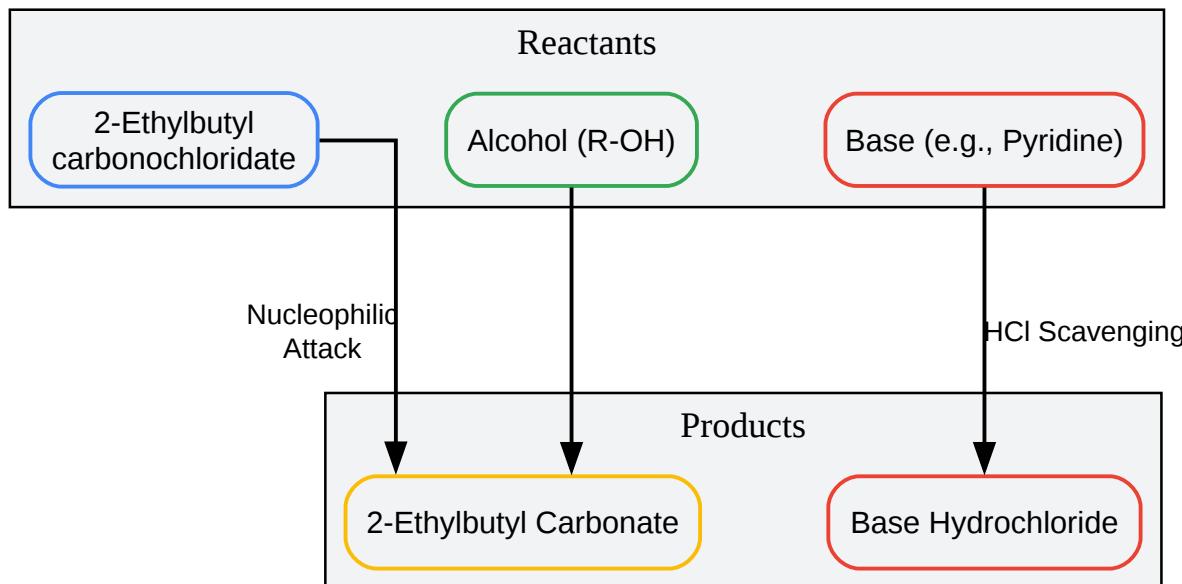
2-Ethylbutyl carbonochloridate is a versatile reagent in organic synthesis, primarily utilized for the formation of carbonates and carbamates. Its reactivity stems from the electrophilic carbonyl carbon, which readily undergoes nucleophilic attack by alcohols or amines. The resulting 2-ethylbutyl carbonate moiety can serve various functions in drug development and medicinal chemistry. For instance, it can be employed as a transient protecting group for hydroxyl functionalities during multi-step syntheses.^{[1][2][3][4][5]} Additionally, the lipophilic nature of the 2-ethylbutyl group can be leveraged to modify the pharmacokinetic properties of a drug molecule, potentially enhancing its membrane permeability and bioavailability. The carbonate linkage itself can be designed for controlled drug release, as its stability can be tuned based on the molecular context.^{[6][7]}

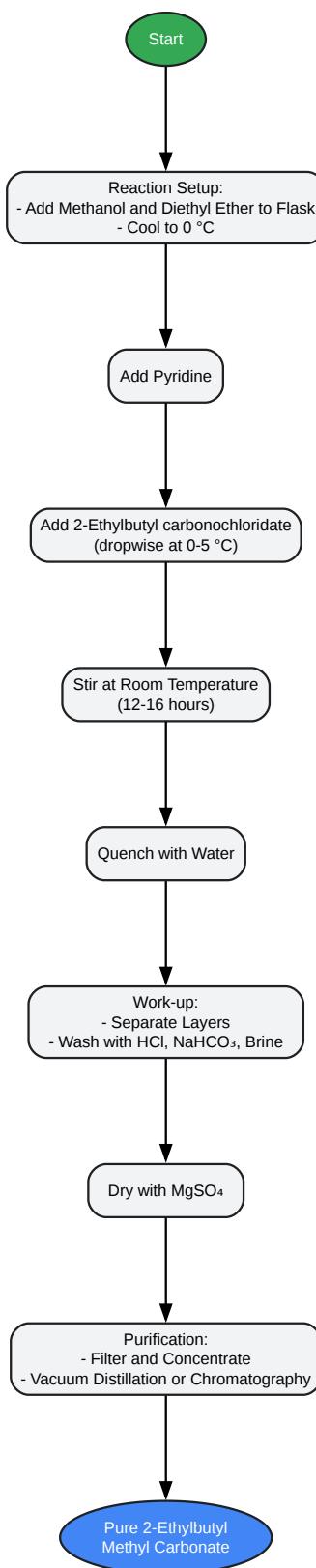
These application notes provide a detailed protocol for the synthesis of a representative carbonate, 2-ethylbutyl methyl carbonate, from **2-Ethylbutyl carbonochloridate** and methanol. The described methodology can be adapted for a range of primary and secondary alcohols.

General Reaction Mechanism

The synthesis of a carbonate from an alcohol and **2-Ethylbutyl carbonochloridate** proceeds via a nucleophilic acyl substitution reaction. The alcohol's oxygen atom acts as a nucleophile,

attacking the carbonyl carbon of the carbonochloridate. This is typically carried out in the presence of a non-nucleophilic base to neutralize the hydrochloric acid byproduct.



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